

Essential Safety and Logistical Information for Handling Tetradecylamine-d29

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Compound of Interest

Compound Name: Tetradecylamine-d29

Cat. No.: B1456025

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For researchers, scientists, and drug development professionals, the proper handling of specialized chemical reagents is paramount to ensuring both personal safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **Tetradecylamine-d29**, including operational and disposal plans.

Chemical Identifier:

- Name: n-Tetradecyl-d29-amine
- CAS Number: 204244-82-6
- Molecular Formula: $\text{CD}_3(\text{CD}_2)_{13}\text{NH}_2$

Hazard Identification and First Aid

Tetradecylamine-d29 is a hazardous substance that can cause severe skin burns and eye damage.^{[1][2]} It may be harmful if inhaled, swallowed, or absorbed through the skin.^[1]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek immediate medical attention.^[1]
- Skin Contact: Wash off with soap and plenty of water and consult a physician.^[1]

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration and consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Tetradecylamine-d29**.

| Body Part | PPE Recommendation | Specifications |
|-------------|--|--|
| Eyes/Face | Safety glasses with side-shields and a face shield | Conforming to NIOSH (US) or EN 166 (EU) standards.[1] |
| Skin | Chemical resistant gloves and protective clothing | Wear appropriate protective gloves (e.g., PVC) and clothing to prevent skin exposure.[2][3] |
| Respiratory | Full-face respirator with appropriate cartridges | Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[1] |

Operational Plan for Handling Tetradecylamine-d29

This step-by-step guide ensures the safe handling of **Tetradecylamine-d29** in a laboratory setting.

- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all handling procedures.[1]

- Verify that an emergency shower and eyewash station are readily accessible and in good working order.[\[2\]](#)
- Assemble all necessary PPE as outlined in the table above.
- Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Work exclusively within the chemical fume hood.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
 - Keep the container tightly closed when not in use.
- Storage:
 - Store at room temperature in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
 - Keep containers tightly closed to prevent isotopic exchange with atmospheric moisture.[\[5\]](#)
 - Store away from incompatible materials such as acids, acid anhydrides, and acid chlorides.[\[2\]](#)

Disposal Plan

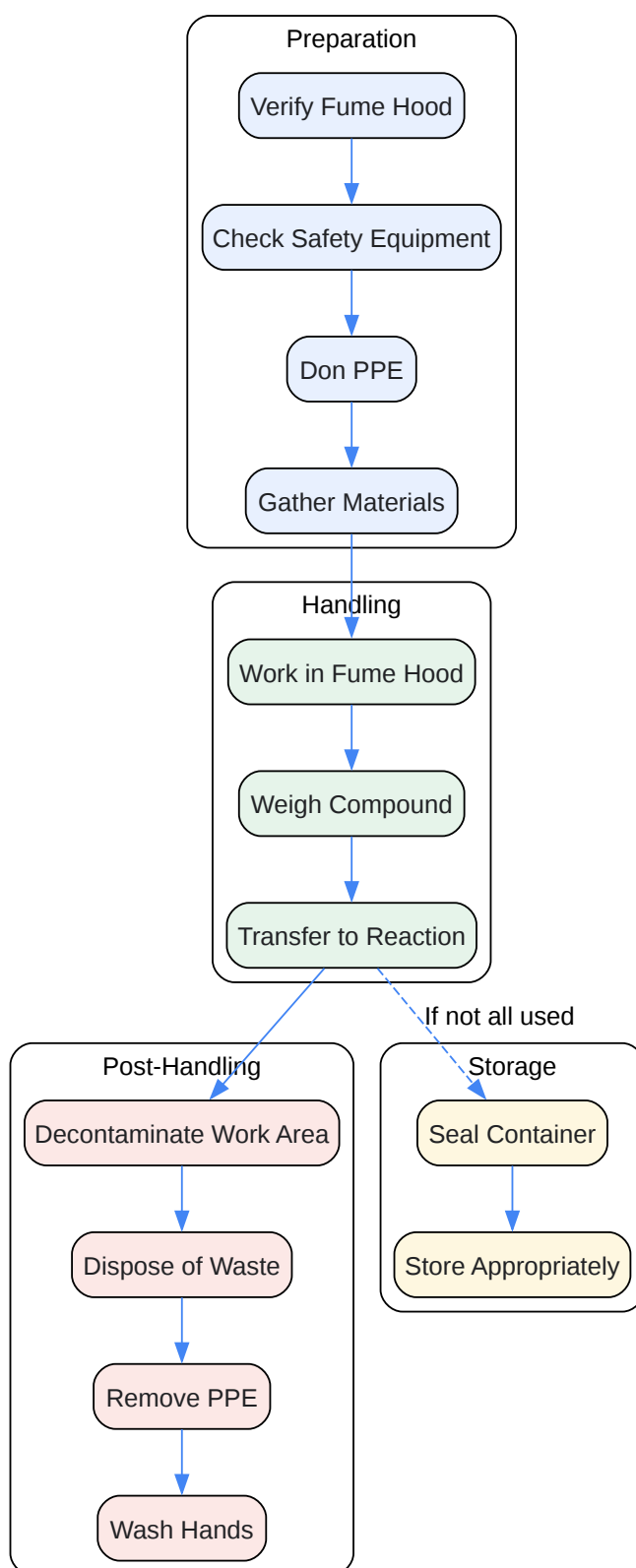
Proper disposal of **Tetradecylamine-d29** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material, including empty containers, contaminated PPE, and cleaning materials, in a designated and properly labeled hazardous waste container.

- Pick up and arrange disposal without creating dust.^[1] Keep in suitable, closed containers for disposal.^[1]
- Waste Disposal:
 - Dispose of hazardous waste through a licensed and certified waste disposal company.
 - Follow all local, state, and federal regulations for chemical waste disposal.
 - Do not let the product enter drains.^[1]

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **Tetradecylamine-d29**.



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Caption: Workflow for Safe Handling of **Tetradecylamine-d29**.

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